

Application Note: Spectroscopic Analysis of Disperse Black 9 using UV-Vis Spectrophotometry

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Compound of Interest

Compound Name: Disperse Black 9

Cat. No.: B1585380

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Introduction

Disperse Black 9 is a monoazo dye characterized by its lipophilic nature and is primarily utilized in the textile industry for dyeing synthetic fibers such as polyester.[1][2] Its low solubility in water necessitates the use of organic solvents for spectroscopic analysis.[1] UV-Visible (UV-Vis) spectrophotometry is a fundamental and widely accessible technique for the qualitative and quantitative analysis of dyes like **Disperse Black 9**. This method is instrumental in quality control, stability studies, and in the investigation of dye degradation and its interactions with other molecules, such as metal complexes.[3][4] This application note provides a detailed protocol for the UV-Vis spectroscopic analysis of **Disperse Black 9**, including sample preparation, data acquisition, and interpretation.

Principle of UV-Vis Spectroscopy for Dye Analysis

UV-Vis spectroscopy measures the absorption of ultraviolet and visible light by a sample. Molecules with chromophores, such as the azo group (-N=N-) and associated aromatic rings in **Disperse Black 9**, absorb light at specific wavelengths. According to the Beer-Lambert Law, the absorbance of a solution is directly proportional to the concentration of the absorbing species and the path length of the light through the solution. This relationship allows for the quantitative determination of the dye concentration in a sample. The wavelength of maximum

absorbance (λ_{max}) is a characteristic property of a molecule in a specific solvent and can be used for its identification.

Experimental Protocols

Materials and Equipment

- High-purity **Disperse Black 9** standard ($\geq 97\%$ dye content)
- Spectrophotometric grade solvents: Methanol, Ethanol, or Dimethylformamide (DMF)
- UV-Vis spectrophotometer (double beam recommended)
- Quartz cuvettes (1 cm path length)
- Volumetric flasks (various sizes)
- Micropipettes
- Analytical balance
- Ultrasonic bath (optional, for aiding dissolution)

Sample Preparation

Important Note on Commercial Samples: Commercial **Disperse Black 9** is often a mixture containing the dye and a dispersing agent, such as lignosulphate, at an approximate 50:50 ratio. For accurate spectroscopic analysis of the dye itself, it is crucial to use a high-purity standard. If using a commercial grade, a pre-extraction of the dye from the dispersing agent would be necessary, which is beyond the scope of this protocol.

Protocol for Preparing a Stock Solution (e.g., 100 $\mu\text{g/mL}$):

- Accurately weigh 10.0 mg of high-purity **Disperse Black 9** powder using an analytical balance.
- Transfer the powder to a 100 mL volumetric flask.
- Add approximately 70 mL of the chosen solvent (Methanol, Ethanol, or DMF).

- Sonicate the flask in an ultrasonic bath for 10-15 minutes or swirl vigorously to ensure complete dissolution of the dye.
- Once the dye is completely dissolved, add the solvent to the calibration mark of the volumetric flask.
- Invert the flask several times to ensure a homogenous solution. This is your stock solution.

Protocol for Preparing Standard Solutions for Calibration Curve:

- Label a series of volumetric flasks for the desired concentrations (e.g., 1, 2, 5, 10, 15 µg/mL).
- Use the stock solution and the formula $C_1V_1 = C_2V_2$ to calculate the volume of the stock solution needed for each standard.
- Pipette the calculated volume of the stock solution into the corresponding volumetric flask.
- Dilute to the mark with the same solvent used for the stock solution.
- Mix each solution thoroughly.

UV-Vis Spectrophotometric Measurement

- Turn on the UV-Vis spectrophotometer and allow the lamps to warm up according to the manufacturer's instructions.
- Set the wavelength range to scan from 200 nm to 800 nm.
- Fill a quartz cuvette with the solvent to be used as a blank.
- Place the blank cuvette in the spectrophotometer and perform a baseline correction.
- To determine the λ_{max} , use one of the prepared standard solutions (e.g., 10 µg/mL). Empty the blank cuvette, rinse it with a small amount of the standard solution, and then fill it with the standard solution.
- Place the sample cuvette in the spectrophotometer and acquire the absorption spectrum.
- Identify the wavelength of maximum absorbance (λ_{max}).

- For quantitative analysis, set the spectrophotometer to measure the absorbance at the determined λ_{max} .
- Measure the absorbance of all the prepared standard solutions, starting from the lowest concentration. Rinse the cuvette with the next standard solution before each measurement.
- Measure the absorbance of the unknown sample solution.

Data Presentation

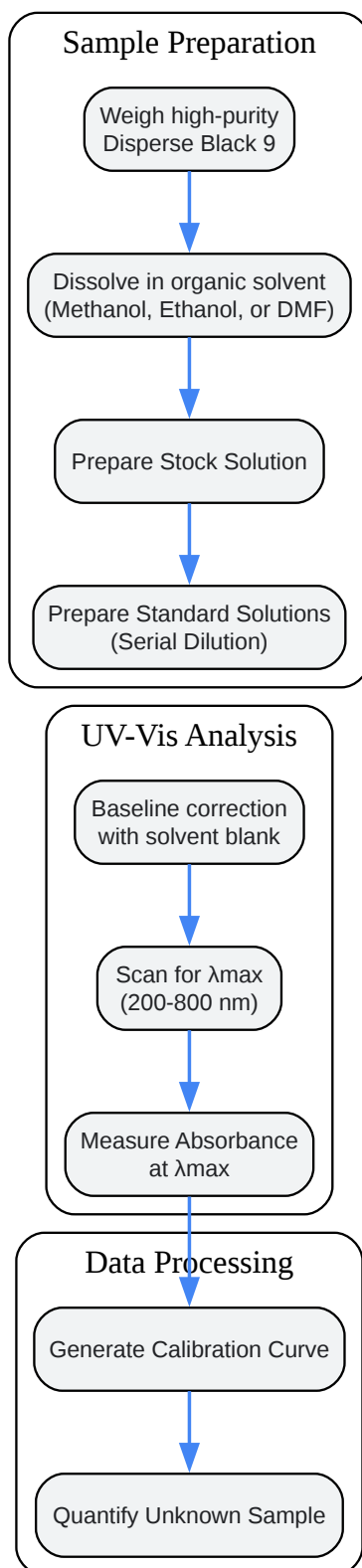
The quantitative data for **Disperse Black 9** is summarized in the table below. It is important to note the discrepancies in the available literature regarding the solvent and exact values.

Parameter	Value	Solvent	Reference
Chemical Formula	$\text{C}_{16}\text{H}_{20}\text{N}_4\text{O}_2$	-	
Molecular Weight	300.36 g/mol	-	
λ_{max}	461 nm	Not Specified	
Molar Extinction Coefficient (ϵ)	$\geq 20000 \text{ L}\cdot\text{mol}^{-1}\cdot\text{cm}^{-1}$	Water (as a dispersion)	

Data Analysis and Interpretation

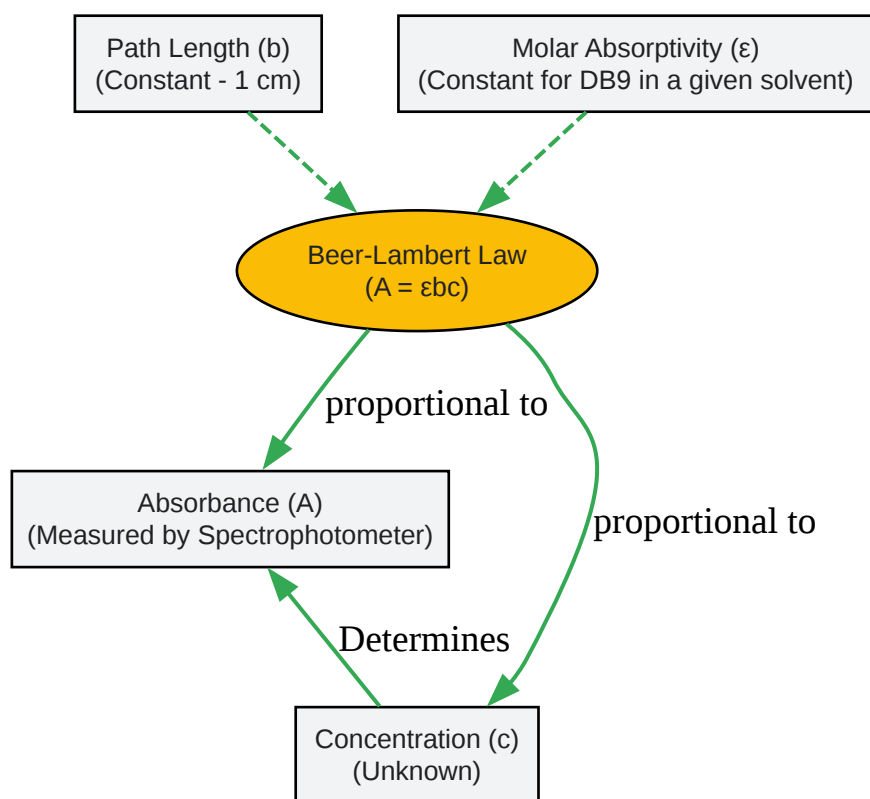
For quantitative analysis, a calibration curve is constructed by plotting the absorbance at λ_{max} versus the concentration of the standard solutions. A linear regression analysis is performed on the data points. The resulting equation of the line ($y = mx + c$, where y is absorbance, m is the slope, x is concentration, and c is the y-intercept) and the coefficient of determination (R^2) are obtained. The concentration of **Disperse Black 9** in an unknown sample can then be calculated by measuring its absorbance and using the equation of the calibration curve. An R^2 value close to 1 indicates a good linearity of the calibration curve.

Visualizations



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Caption: Experimental workflow for UV-Vis analysis of **Disperse Black 9**.



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Caption: Relationship between key parameters in quantitative UV-Vis analysis.

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References

- 1. Buy Disperse black 9 | 12222-69-4 [smolecule.com]
- 2. chemimpex.com [chemimpex.com]
- 3. researchgate.net [researchgate.net]
- 4. Disperse Black 9 | High-Purity Dye | Supplier [benchchem.com]
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